

Paeonolide from *Peonia suffruticosa*: A Technical Guide to its Biological Activities and Mechanisms

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Compound of Interest

Compound Name: *Paeonolide*

Cat. No.: *B150436*

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Introduction

Paeonia suffruticosa (Moutan Cortex) is a plant with a long history in traditional medicine, particularly in East Asia. Its root bark contains a variety of bioactive compounds, which are credited with therapeutic effects in inflammatory, neurological, cancer, and cardiovascular diseases.[1][2] Among these compounds is **Paeonolide**, a glycoside derivative of paeonol. While many studies have focused on paeonol and the crude extracts of *Paeonia suffruticosa*, this technical guide consolidates the current scientific knowledge specifically on the biological activities of isolated **Paeonolide**, with a primary focus on its well-documented role in bone formation and emerging evidence in other therapeutic areas.

Osteogenic Activity: Enhancing Bone Formation

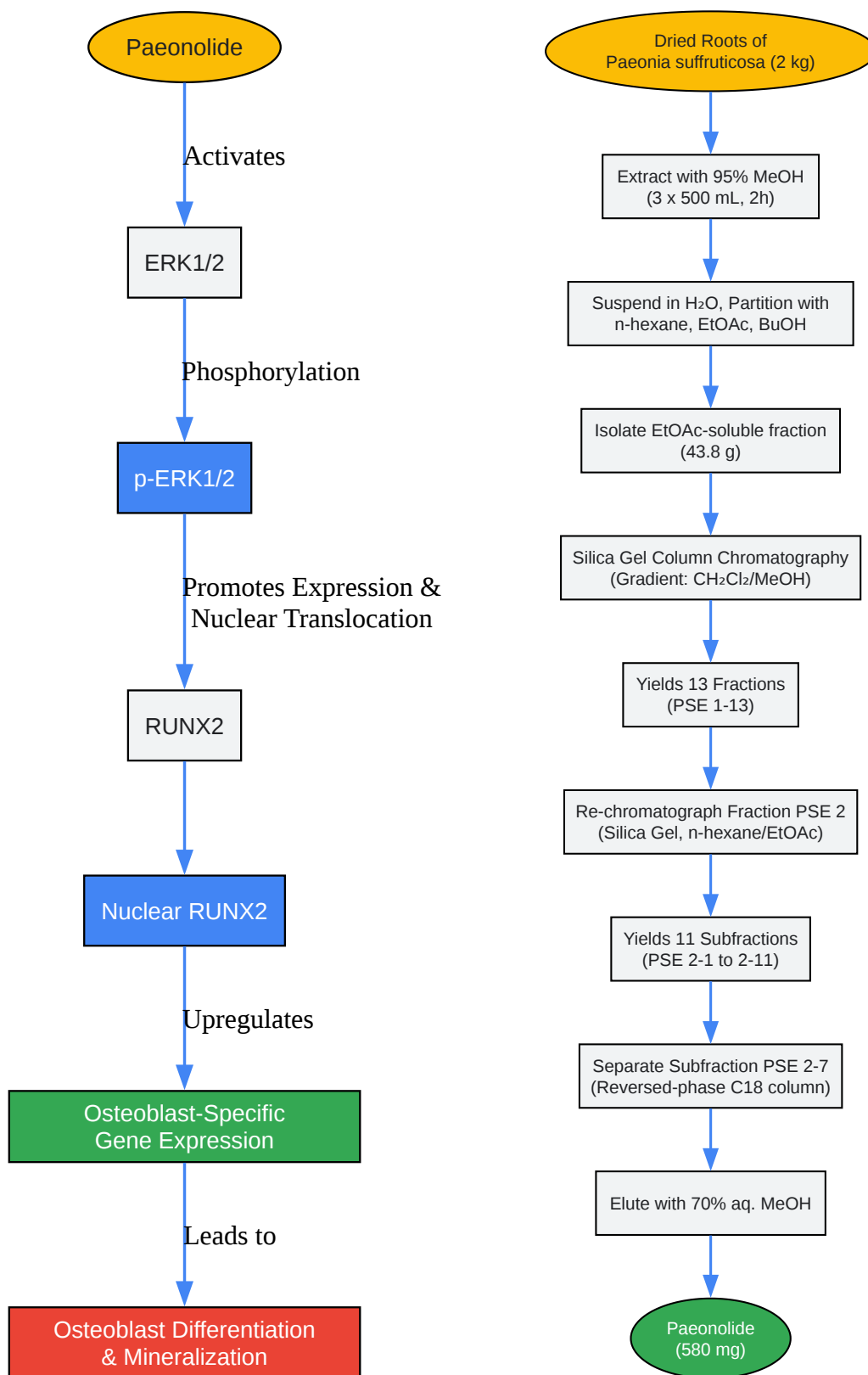
The most extensively studied biological activity of **Paeonolide** is its ability to promote osteoblast differentiation and bone mineralization, suggesting its potential as a therapeutic agent for bone diseases like osteoporosis and periodontitis.[1]

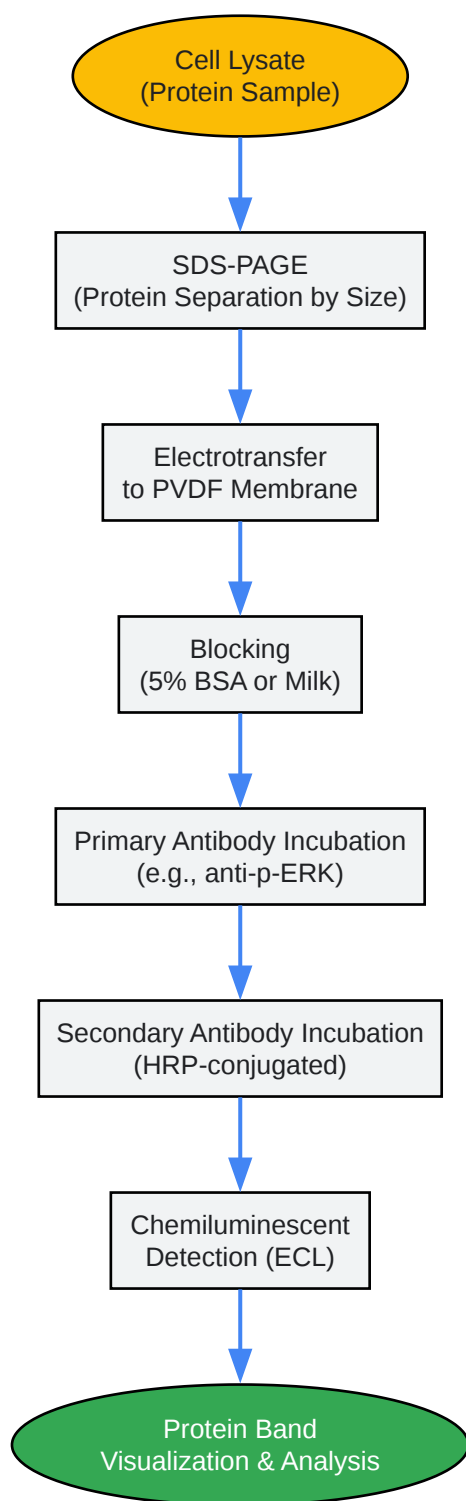
Mechanism of Action in Osteoblasts

Paeonolide has been shown to enhance osteoblast differentiation and bone matrix mineralization primarily through the activation of the intracellular ERK1/2-RUNX2 signaling

pathway.[1] It also influences other key osteogenic pathways, including the bone morphogenetic protein (BMP)–Smad1/5/8 and Wnt– β -catenin pathways.[1]

The proposed mechanism involves **Paeonolide** increasing the phosphorylation of ERK1/2, which in turn promotes the expression and nuclear localization of the transcription factor RUNX2 (Runt-related transcription factor 2), a master regulator of osteoblast differentiation.[1] This cascade leads to the increased expression of osteoblast-specific genes and subsequent mineralization of the bone matrix.





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References

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- 2. Paeonolide as a Novel Regulator of Core-Binding Factor Subunit Alpha-1 in Bone-Forming Cells [mdpi.com]
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